

# 2-Chloro-3,5-diiodopyridin-4-amine molecular structure

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Chloro-3,5-diiodopyridin-4-amine

Cat. No.: B1389533

[Get Quote](#)

An In-Depth Technical Guide to the Molecular Structure and Utility of **2-Chloro-3,5-diiodopyridin-4-amine**

## Introduction

**2-Chloro-3,5-diiodopyridin-4-amine** is a halogenated pyridine derivative that has emerged as a significant building block in modern organic synthesis. Its unique molecular architecture, featuring a pyridine core substituted with both electron-withdrawing halogens and an electron-donating amine group, imparts a versatile reactivity profile. This guide provides a comprehensive technical overview of its structure, properties, synthesis, and applications, tailored for researchers and professionals in drug development and chemical sciences. The compound's strategic importance lies in its utility as a scaffold for constructing complex heterocyclic systems, which are prevalent in many biologically active molecules.

## Molecular Structure and Physicochemical Properties

The foundational structure of **2-Chloro-3,5-diiodopyridin-4-amine** consists of a central pyridine ring. The substitutions at key positions are critical to its chemical behavior:

- **Pyridine Ring:** An aromatic, electron-deficient heterocycle that serves as the core scaffold.

- **2-Chloro Group:** An electron-withdrawing chlorine atom that influences the ring's electronic density and provides a site for nucleophilic substitution or cross-coupling reactions.
- **3,5-Diiodo Groups:** Two iodine atoms that are excellent leaving groups in metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig). Their steric bulk and electronic effects further modulate the molecule's reactivity.
- **4-Amine Group:** A primary amine that acts as a nucleophile and a directing group, influencing the regioselectivity of further chemical transformations.

This specific arrangement of functional groups creates a molecule with multiple reactive handles, allowing for sequential and selective modifications.

## Physicochemical Data Summary

The key properties of **2-Chloro-3,5-diiodopyridin-4-amine** are summarized in the table below for quick reference.

| Property          | Value  |
|-------------------|--|
| CAS Number        | 1171919-00-8[1][2][3]  |
| Molecular Formula | C <sub>5</sub> H <sub>3</sub> ClI <sub>2</sub> N <sub>2</sub> [1][4] |
| Molecular Weight  | 380.35 g/mol [1][4]  |
| Physical Form     | Solid  |
| Melting Point     | 158-159 °C[4]  |
| Purity            | Typically ≥95-97%[1][2]  |
| InChI Key         | ADBYUPWCVKWCP-UHFFFAOYSA-N   |
| Storage           | Store at 2-8°C, shielded from light in a dry, sealed container[5]    |

## Molecular Structure Diagram

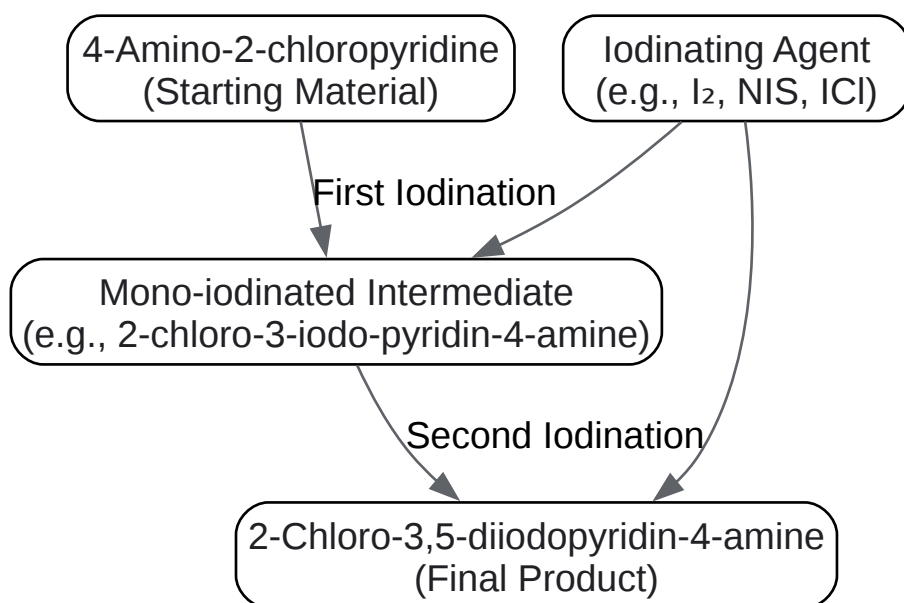


Figure 2: Conceptual Synthesis Pathway

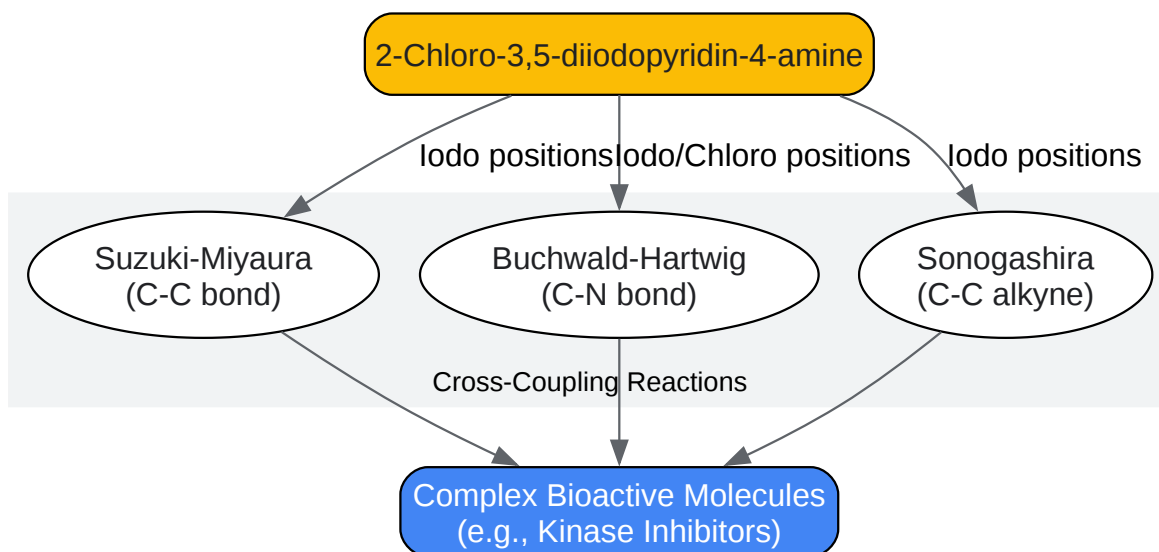


Figure 3: Key Synthetic Transformations

[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1171919-00-8 | 2-Chloro-3,5-diiodopyridin-4-amine - MolDb [moldb.com]
- 2. calpaclab.com [calpaclab.com]
- 3. 2-chloro-3,5-diiodopyridin-4-amine | CAS#:1171919-00-8 | ChemsrC [chemsrc.com]
- 4. Factory supply 2-Chloro-3,5-diiodo-4-pyridinamine 1171919-00-8 with sufficient production capacity [whsysbio.net]
- 5. 2-Chloro-3,5-diiodopyridin-4-amine [myskinrecipes.com]
- To cite this document: BenchChem. [2-Chloro-3,5-diiodopyridin-4-amine molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1389533#2-chloro-3-5-diiodopyridin-4-amine-molecular-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)